

# Delphinidin 3-glucoside chloride stability storage conditions -20C

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## Compound Focus: Delphinidin 3-glucoside chloride

CAS No.: 6906-38-3

Cat. No.: S592777

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## Is -20°C Suitable for Storing Delphinidin-3-Glucoside?

While a specific stability study for delphinidin-3-glucoside chloride at -20°C was not found, general evidence strongly supports the use of low temperatures for anthocyanin storage.

- **Low Temperature as a Stabilizing Factor:** Research indicates that **high temperatures rapidly decrease anthocyanin levels and cause color fading over time** [1]. By extension, storing these compounds at low temperatures like -20°C is a standard and recommended practice to slow down degradation processes.
- **Evidence from Related Research:** One study on blueberry anthocyanins (malvidin derivatives) stored model solutions at 4°C to evaluate their stability over 105 days [1]. This demonstrates that even at refrigeration temperatures, anthocyanins can be maintained for experimental purposes, and a freezer temperature of -20°C would be expected to provide even greater stability for long-term storage.

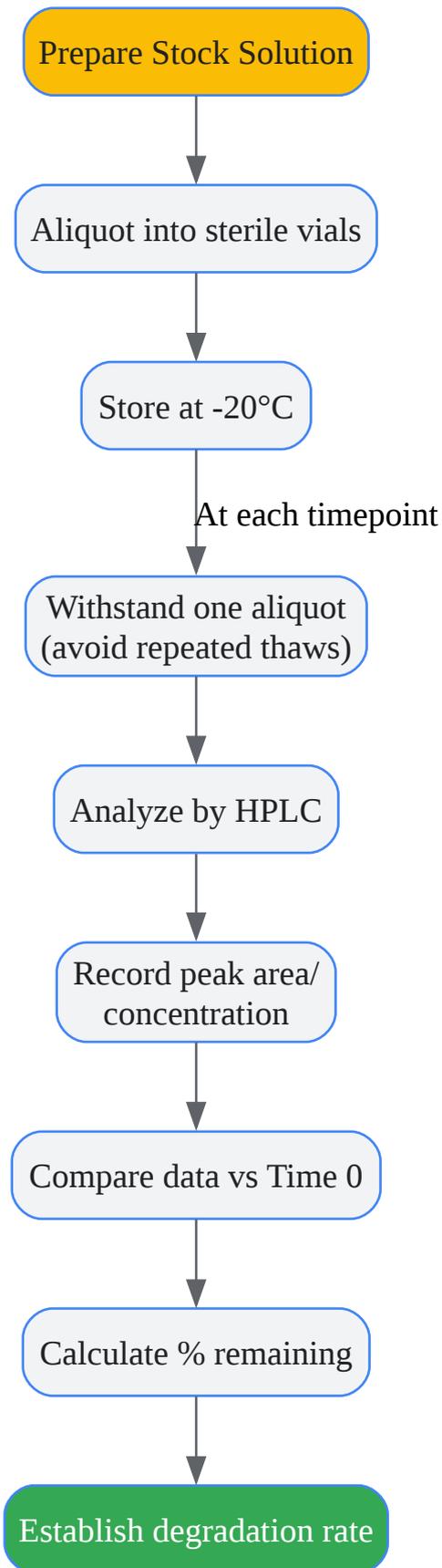
## Key Factors Affecting Stability

The stability of delphinidin-3-glucoside is influenced by several chemical and environmental factors beyond temperature. The table below summarizes the primary concerns and recommended actions.

Factor	Impact on Stability	Recommended Practice
<b>Temperature</b>	High temperatures accelerate degradation [1].	Store aliquots at <b>-20°C</b> or <b>-80°C</b> ; avoid repeated freeze-thaw cycles.
<b>pH</b>	More stable in acidic conditions; unstable at neutral/weakly acidic pH [2] [3] [1].	Dissolve or dilute in <b>acidified solvents</b> (e.g., methanol with 0.1% HCl).
<b>Light</b>	Exposure to light causes degradation; dark storage inhibits loss [1].	Use <b>amber vials</b> or wrap containers in foil; store in dark.
<b>Oxygen</b>	Presence of oxygen can promote oxidation.	Store solutions under <b>inert gas (e.g., nitrogen)</b> ; fill container headspace.
<b>Co-factors</b>	Stability in neutral pH can be enhanced by co-pigmentation [3].	For specific assays, consider co-pigments like chlorogenic acid [1].

## Experimental Protocol: Assessing Stability at -20°C

You can establish the stability of your specific compound under your storage conditions with the following experimental workflow. The core of the method is to use High-Performance Liquid Chromatography (HPLC) to quantify the compound over time.



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### Detailed Methodology:

- **Sample Preparation:**

- Prepare a stock solution of delphinidin-3-glucoside chloride in an acidified solvent (e.g., methanol with 0.1% formic or hydrochloric acid) [1].
- Aliquot the solution into multiple small, sterile, light-protected vials (e.g., amber HPLC vials) to avoid repeated freeze-thaw cycles.

- **Storage and Sampling:**

- Place all aliquots in a freezer at **-20°C**.
- Designate a schedule for analysis (e.g., Time 0, 1 week, 1 month, 3 months, 6 months, 1 year). At each time point, remove one aliquot for analysis and do not refreeze it.

- **Analysis by HPLC [1]:**

- **Instrument:** High-Performance Liquid Chromatography (HPLC) system with a DAD or UV-Vis detector.
- **Column:** Reverse-phase C18 column (e.g., Kromasil 100-5-C18).
- **Mobile Phase:**
  - **A:** Ultrapure water containing 5% formic acid (acidification improves peak shape).
  - **B:** Methanol or Acetonitrile.
- **Gradient Elution:** Use a method optimized for anthocyanin separation. An example gradient is: 0 min (90% A, 10% B), progressing to 0-20 min (50% A, 50% B), 20-25 min (10% A, 90% B), followed by column re-equilibration.
- **Flow Rate:** 1.0 mL/min.
- **Detection Wavelength:** 520 nm (characteristic for anthocyanins).
- **Injection Volume:** 20 µL.
- **Quantification:** Integrate the peak area of delphinidin-3-glucoside at each time point and compare it to the peak area at Time 0 to calculate the percentage remaining.

## Troubleshooting Guide

Problem	Possible Cause	Solution
Rapid degradation in storage	Inappropriate solvent pH; light exposure; oxidation.	Ensure solvent is adequately acidified; use amber vials; store under inert gas.
Low recovery after thawing	Compound adsorption to vial walls; degradation during thaw.	Use silanized vials; ensure complete and rapid resuspension after thawing.
Multiple peaks in HPLC	Chemical degradation forming new compounds; impurity.	Compare with a fresh standard; optimize storage conditions to prevent degradation.

## Conclusion and Key Takeaways

To summarize the key technical support information:

- **Storage Recommendation:** Storing delphinidin-3-glucoside chloride at **-20°C** in an **acidified solvent** within **amber vials** is a scientifically sound and conservative approach, aligned with general best practices for anthocyanins [2] [1].
- **Definitive Data:** The exact degradation rate at -20°C for your specific sample can only be determined empirically using the **HPLC-based protocol** provided.
- **Primary Enemies:** The main factors to control are **non-acidic pH, elevated temperature, and light exposure**.

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## References

1. The Effect of High-Pressure Processing on ... [pmc.ncbi.nlm.nih.gov]
2. Chemistry and Pharmacological Actions of Delphinidin, a ... [pmc.ncbi.nlm.nih.gov]
3. Examination of molecular mechanism for the enhanced ... [sciencedirect.com]

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